

Proper Disposal of 2-Chloro-7-methylquinoxaline: A Procedural Guide

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Compound of Interest

Compound Name: 2-Chloro-7-methylquinoxaline

Cat. No.: B1349095

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of specialized chemical compounds are paramount. This guide provides essential safety and logistical information for the proper disposal of **2-Chloro-7-methylquinoxaline**, ensuring compliance and laboratory safety. The following procedures are based on available safety data for the compound and its structural analogs.

Key Safety and Hazard Information

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Quantitative Data

A summary of the known physical and chemical properties of **2-Chloro-7-methylquinoxaline** is presented below.

Property	Value	Source
CAS Number	90272-84-7	LookChem
Molecular Formula	C9H7ClN2	LookChem
Molecular Weight	178.62 g/mol	Parchem
Boiling Point	272.5°C at 760 mmHg	LookChem
Density	1.292 g/cm ³	LookChem
Flash Point	144.8°C	LookChem

Experimental Protocols: Step-by-Step Disposal Procedure

This protocol outlines the necessary steps for the safe disposal of **2-Chloro-7-methylquinoxaline**.

1. Personal Protective Equipment (PPE) and Ventilation:

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
- Body Protection: Wear a lab coat, long pants, and closed-toe shoes.[\[1\]](#)
- Ventilation: All handling and preparation for disposal should be performed in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)

2. Waste Segregation and Collection:

- Solid Waste: Collect solid **2-Chloro-7-methylquinoxaline** waste, including contaminated items like weighing paper and pipette tips, in a dedicated, clearly labeled, and sealed container.[\[1\]](#)
- Liquid Waste: Solutions containing **2-Chloro-7-methylquinoxaline** should be collected in a separate, labeled, and sealed container. Do not mix with other solvent waste streams unless

compatibility has been confirmed.^[1]

3. Labeling of Waste Containers:

- All waste containers must be clearly and securely labeled with "Hazardous Waste," the full chemical name "**2-Chloro-7-methylquinoxaline**," and a list of any other components in the waste mixture.^[1]

4. Storage of Waste Pending Disposal:

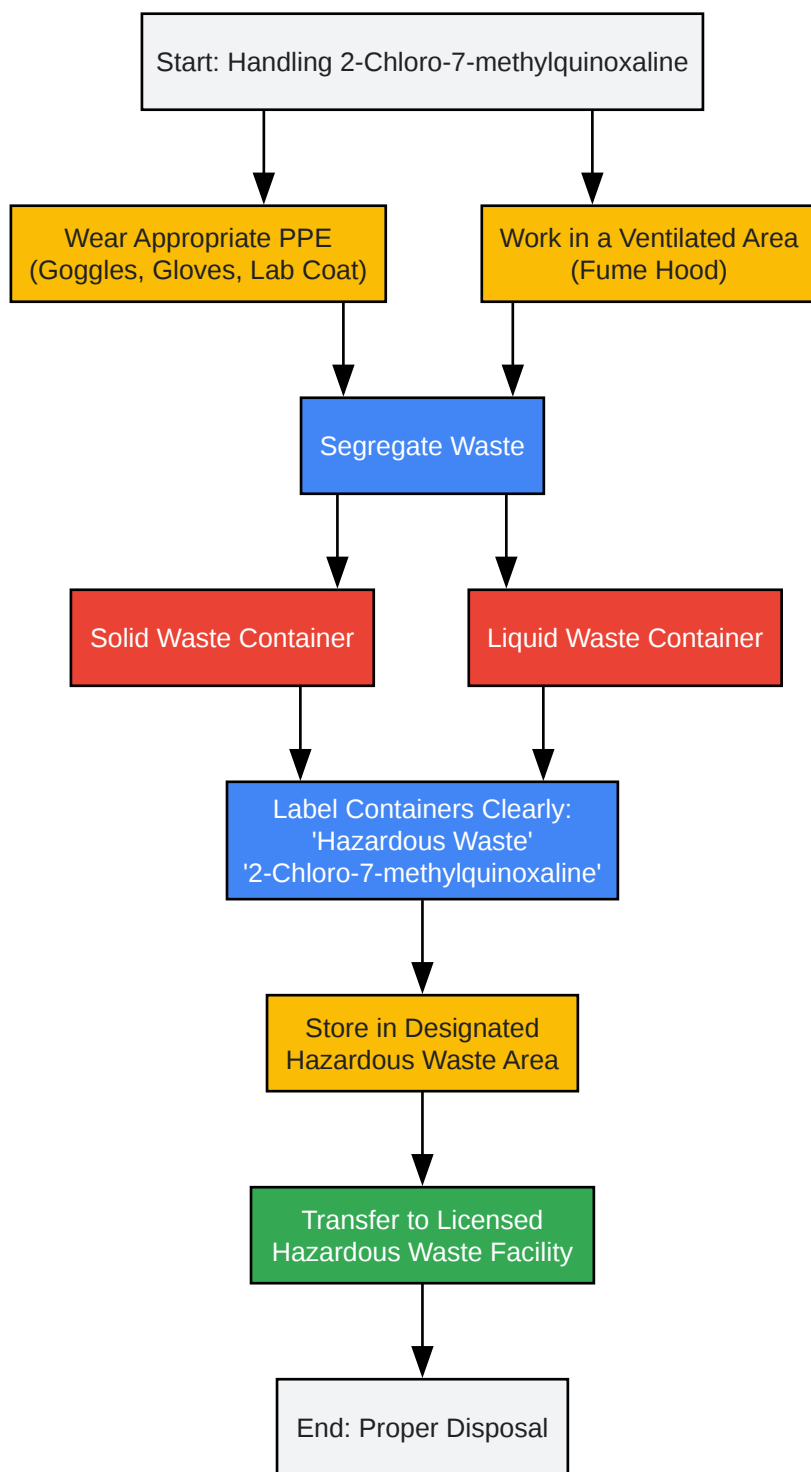
- Store waste containers in a designated, secure, and well-ventilated hazardous waste accumulation area.
- Ensure containers are kept tightly closed and are not leaking.

5. Final Disposal:

- The primary and recommended method for the disposal of **2-Chloro-7-methylquinoxaline** is through a licensed and approved hazardous waste disposal facility.^[1]
- High-temperature incineration at an approved facility is a common and appropriate method for chlorinated, nitrogen-containing organic compounds.^[1]
- Under no circumstances should this chemical be released into the environment or disposed of down standard laboratory drains.^[1]

Visualization of Disposal Workflow

The following diagram illustrates the logical flow of the disposal process for **2-Chloro-7-methylquinoxaline**.



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Caption: Disposal Workflow for **2-Chloro-7-methylquinoxaline**.

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References

- 1. benchchem.com [benchchem.com]
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